

An In-depth Technical Guide to trans-Ethyl 4-aminocyclohexanecarboxylate hydrochloride

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Compound of Interest

Compound Name:	<i>trans-Ethyl 4-aminocyclohexanecarboxylate hydrochloride</i>
CAS No.:	2084-28-8
Cat. No.:	B3021186

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **trans-ethyl 4-aminocyclohexanecarboxylate hydrochloride** (CAS No. 2084-28-8), a key building block in modern medicinal chemistry. We will delve into its chemical and physical properties, provide a detailed synthesis and purification protocol, outline robust analytical methodologies for its characterization, and explore its significant applications in drug discovery and development, all while adhering to the principles of scientific integrity and providing actionable insights for laboratory practice.

Introduction and Significance

trans-Ethyl 4-aminocyclohexanecarboxylate hydrochloride is a bifunctional molecule featuring a cyclohexane ring, an ethyl ester, and an amine hydrochloride salt.^{[1][2]} This specific stereoisomer, with the amino and ester groups in a trans configuration, provides a rigid and

defined three-dimensional structure that is highly sought after in the design of novel therapeutics. Its utility lies in its ability to serve as a versatile scaffold, allowing for the introduction of various pharmacophoric elements to modulate the biological activity of the resulting molecules. A notable application of this compound is in the synthesis of adenosine deaminase inhibitors, a class of drugs with therapeutic potential in various diseases.[3]

Physicochemical Properties

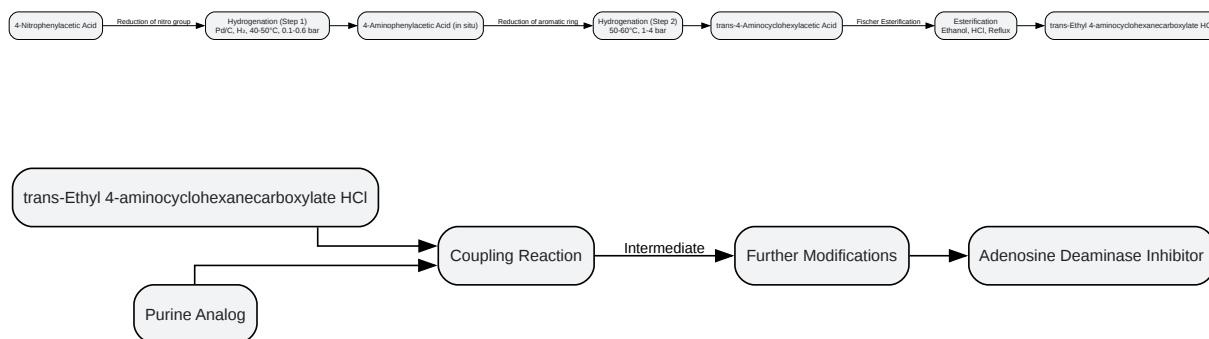
A thorough understanding of the physicochemical properties of a starting material is fundamental to its effective use in synthesis and formulation. The key properties of **trans-ethyl 4-aminocyclohexanecarboxylate hydrochloride** are summarized in the table below.

Property	Value	Source
CAS Number	2084-28-8	[1][3][4]
Molecular Formula	C ₉ H ₁₇ NO ₂ ·HCl	[1]
Molecular Weight	207.7 g/mol	[1]
Appearance	White to off-white crystalline powder	[5]
Melting Point	153 °C	[6]
Solubility	Soluble in water	[7]
Purity	Typically >97%	[6]

Synthesis and Purification

The synthesis of **trans-ethyl 4-aminocyclohexanecarboxylate hydrochloride** is a multi-step process that requires careful control of reaction conditions to ensure the desired stereochemistry and purity. The most common synthetic route starts from 4-nitrophenylacetic acid and involves a two-step hydrogenation followed by esterification.

Synthesis Workflow



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